

3-Methylcyclopentanol CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylcyclopentanol

Cat. No.: B093247

[Get Quote](#)

A Technical Guide to 3-Methylcyclopentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylcyclopentanol**, a cyclic alcohol that serves as a versatile building block in organic synthesis. This document details its chemical identity, physicochemical properties, and a representative experimental protocol for its synthesis. A logical workflow for its preparation is also presented visually.

Core Chemical Information

CAS Number: 18729-48-1[1][2][3][4][5][6][7][8]

Molecular Formula: C₆H₁₂O[1][2][3][7][9][10][11][12]

Physicochemical Data

A summary of key quantitative data for **3-Methylcyclopentanol** is presented in Table 1. This information is crucial for its application in experimental settings, particularly for reaction setup and purification procedures.

Property	Value	Source(s)
Molecular Weight	100.16 g/mol	[4] [10] [12]
Boiling Point	149-150 °C	[12]
Density	0.91 g/mL at 25 °C	[12]
Refractive Index (n^{20}_D)	1.446	[12]
Flash Point	55 °C (131 °F)	[12]
Physical Form	Clear, colorless liquid	[1] [13]

Synthesis of 3-Methylcyclopentanol: An Experimental Protocol

The synthesis of **3-Methylcyclopentanol** can be effectively achieved through the reduction of 3-methylcyclopentanone. The following protocol is a representative method that can be adapted for laboratory-scale synthesis.

Diastereoselective Reduction of 3-Methylcyclopentanone

This procedure focuses on the reduction of the ketone precursor to the corresponding alcohol. The choice of reducing agent can influence the stereochemical outcome.

Materials:

- 3-methylcyclopentanone
- Sodium borohydride (NaBH_4) or Lithium aluminum hydride (LiAlH_4)
- Methanol or anhydrous diethyl ether
- Hydrochloric acid (1 M)
- Saturated aqueous sodium bicarbonate solution

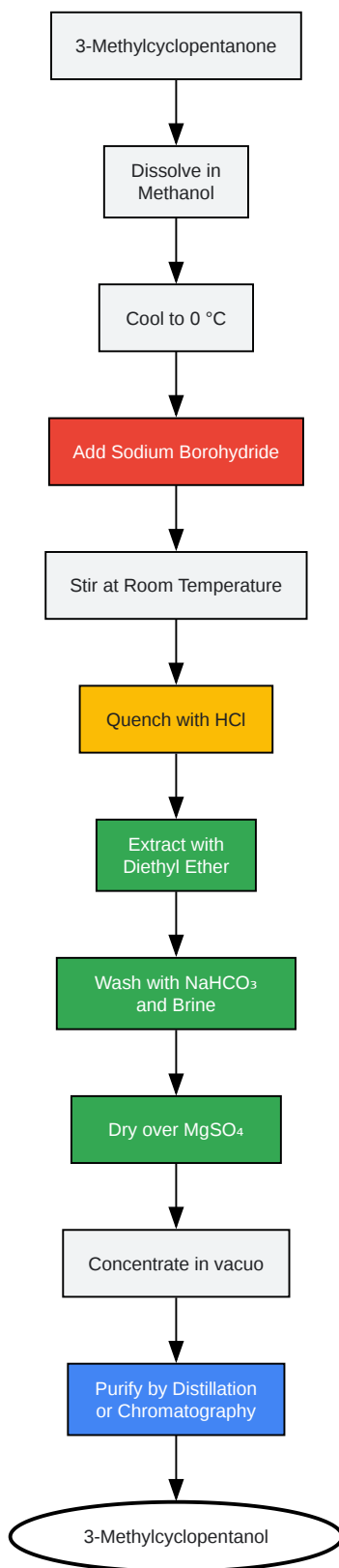
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate (MgSO_4)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-methylcyclopentanone (1 equivalent) in a suitable solvent (e.g., methanol for NaBH_4 reduction).
- **Cooling:** Cool the solution in an ice bath to 0 °C.
- **Addition of Reducing Agent:** Slowly add the reducing agent (e.g., sodium borohydride, 1.1 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by slowly adding 1 M hydrochloric acid at 0 °C until the effervescence ceases.
- **Work-up:** Remove the organic solvent under reduced pressure. Add water to the residue and extract the aqueous layer with an organic solvent (e.g., diethyl ether, 3 x 50 mL).
- **Washing:** Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **3-Methylcyclopentanol**.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure or by flash column chromatography on silica gel.

Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **3-Methylcyclopentanol** from its ketone precursor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. spectrabase.com [spectrabase.com]
- 3. 3-Methylcyclopentanol, mixed isomers | C₆H₁₂O | CID 86785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. Cyclopentanol, 3-methyl- [webbook.nist.gov]
- 6. Cyclopentanol, 3-methyl- [webbook.nist.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. Cyclopentanol, 3-methyl- [webbook.nist.gov]
- 9. benchchem.com [benchchem.com]
- 10. Study Prep in Pearson+ | College Exam Prep Videos & Practice Problems [pearson.com]
- 11. Give the expected product(s) of the reaction of trans-3-methylcyclopentan.. [askfilo.com]
- 12. benchchem.com [benchchem.com]
- 13. 3-METHYLCYCLOPENTANOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [3-Methylcyclopentanol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093247#3-methylcyclopentanol-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com